

2-(Benzyloxy)ethanol physical properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide on the Physical Properties of 2-(Benzyloxy)ethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Benzyloxy)ethanol, also known as benzyl cellosolve or ethylene glycol monobenzyl ether, is a versatile organic compound with the chemical formula C₉H₁₂O₂.[1] It is characterized as a colorless liquid with a faint, rose-like odor.[2][3][4] This ether alcohol serves as a high-boiling solvent and a valuable intermediate in various industrial and research applications.[1][2][4] Its utility spans the formulation of paints, coatings, lacquers, inks, and resins, where it enhances performance and stability.[1][2][4] In the pharmaceutical and cosmetic industries, it is employed in the synthesis of more complex molecules and as a solvent or emulsifier.[1] This guide provides a comprehensive overview of the core physical properties of **2-(Benzyloxy)ethanol**, presenting key data for research and development applications.

Data Presentation: Physical Properties

The fundamental physical characteristics of **2-(Benzyloxy)ethanol** are summarized in the table below. These values have been compiled from various chemical data sources and are essential for handling, process design, and safety assessments.



Property	Value	Units	Conditions
Molecular Formula	C ₉ H ₁₂ O ₂	-	-
Molecular Weight	152.19	g/mol	-
Appearance	Colorless transparent liquid	-	Ambient
Odor	Faint, rose-like	-	-
Boiling Point	256 - 265	°C	at 760 mmHg
Melting Point	< -75	°C	-
Density	1.071	g/mL	at 25 °C
1.064	g/cm³	at 20 °C	
Refractive Index	1.521 - 1.5233	nD	at 20 °C
Flash Point	110 - 130	°C	Closed Cup
Vapor Pressure	0.02	mmHg	-
7.3	hPa	at 25 °C	
Vapor Density	5.25	-	(Air = 1)
Water Solubility	4.282	g/L	at 23 °C
Solubility	Soluble in alcohol, ether, chloroform, methanol	-	-

Data compiled from sources:[1][2][3][4][5][6][7][8][9][10][11]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the determination of the physical properties of **2-(Benzyloxy)ethanol** are not extensively published, as these properties are typically determined using well-established, standardized laboratory methods. The values cited in



chemical handbooks and safety data sheets are generated through these standard techniques, such as:

- Boiling Point: Determined by distillation at atmospheric pressure (e.g., ASTM D1078).
- Melting Point: Assessed using a capillary tube method with a melting point apparatus.
- Density: Measured using a pycnometer or a digital density meter.
- Refractive Index: Measured using an Abbe refractometer at a specified temperature (typically 20°C).
- Flash Point: Determined using standardized closed-cup (e.g., Pensky-Martens) or open-cup apparatus.

For drug development and regulatory submissions, these analyses would be performed under controlled laboratory conditions following compendial methods (e.g., from USP, EP) or internal, validated standard operating procedures (SOPs).

Logical Workflow Visualization

While signaling pathways are not applicable to the physical properties of a chemical compound, the following diagram illustrates a generalized logical workflow for the physical and chemical characterization of a research substance like **2-(Benzyloxy)ethanol**.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-(Benzyloxy) ethanol Hazardous Agents | Haz-Map [haz-map.com]
- 3. 2-(Benzyloxy) ethanol | C9H12O2 | CID 12141 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Benzyloxyethanol | 622-08-2 [chemicalbook.com]
- 5. chemos.de [chemos.de]
- 6. 2-(ベンジルオキシ)エタノール 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Page loading... [guidechem.com]
- 8. ptc.bocsci.com [ptc.bocsci.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. fishersci.com [fishersci.com]
- 11. 2-(Benzyloxy)ethanol 622-08-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [2-(Benzyloxy)ethanol physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666784#2-benzyloxy-ethanol-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com